

4-(2-Chloroacetamido)benzoic acid molecular weight

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-(2-Chloroacetamido)benzoic acid

CAS No.: 4596-39-8

Cat. No.: B1267507

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An In-Depth Technical Guide to **4-(2-Chloroacetamido)benzoic Acid**: Properties, Synthesis, and Applications in Modern Drug Discovery

Executive Summary

4-(2-Chloroacetamido)benzoic acid is a bifunctional organic compound of significant interest to the chemical and pharmaceutical sciences. Possessing both a carboxylic acid and a reactive chloroacetamide group, it serves as a highly versatile intermediate in the synthesis of a wide array of biologically active molecules. This guide provides a comprehensive overview of its core physicochemical properties, a detailed protocol for its laboratory synthesis and characterization, and an exploration of its applications in contemporary drug discovery, including the development of antiviral, anesthetic, and anticancer agents. The central focus is to provide researchers and drug development professionals with the technical insights and practical methodologies required to effectively utilize this valuable chemical scaffold.

Core Molecular Profile

4-(2-Chloroacetamido)benzoic acid is a white to off-white solid crystalline compound.[1] Its molecular structure consists of a benzoic acid core where the amino group at the para (4-position) is acylated with a chloroacetyl group. This unique arrangement provides two key reactive sites for further chemical modification.

The definitive molecular weight of **4-(2-Chloroacetamido)benzoic acid** is 213.62 g/mol .[1][2]

Physicochemical and Structural Data

Property	Value	Source(s)
Molecular Weight	213.62 g/mol	[1][2]
Molecular Formula	C ₉ H ₈ ClNO ₃	[1][3][4]
CAS Number	4596-39-8	[1]
Melting Point	264 °C (decomposes)	[1][2][3]
Appearance	White to Off-White Solid	[1]
Solubility	Slightly soluble in DMSO and Acetic Acid	[1]
SMILES String	<chem>OC(=O)c1ccc(NC(=O)CCl)cc1</chem>	[2][4]
InChI Key	FNXAWVZXABMYRM-UHFFFAOYSA-N	[2]

Synthesis and Characterization

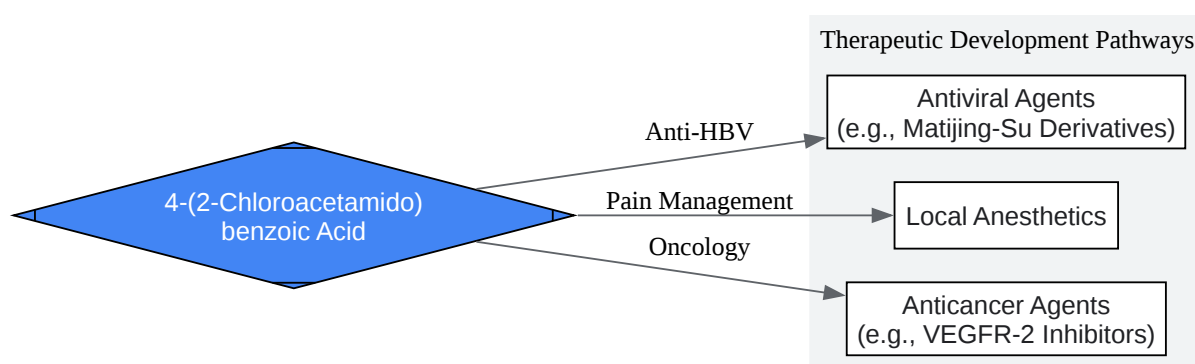
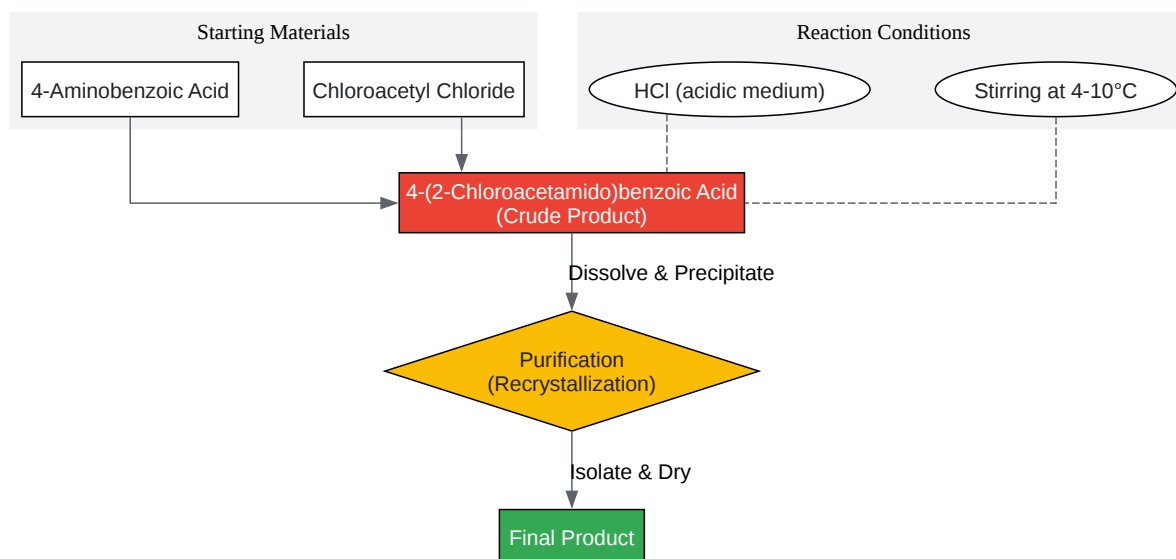
The most common and efficient synthesis of **4-(2-chloroacetamido)benzoic acid** involves the N-acylation of 4-aminobenzoic acid.[5] This reaction is a classic example of nucleophilic acyl substitution.

Principle of Synthesis

The lone pair of electrons on the nitrogen atom of 4-aminobenzoic acid acts as a nucleophile, attacking the electrophilic carbonyl carbon of chloroacetyl chloride. The reaction is typically conducted at reduced temperatures. This is a critical choice to control the highly exothermic

nature of the acylation, which prevents the hydrolysis of the acid chloride and minimizes the formation of potential side products, thereby ensuring a higher yield of the desired compound.

Visualized Synthesis Workflow



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Sources

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